

# Dissolving Acacetin for Laboratory Experiments: Application Notes and Protocols

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## Compound of Interest

Compound Name: Axocet

Cat. No.: B12762411

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## Introduction

Acacetin, a naturally occurring flavonoid found in plants such as *Robinia pseudoacacia* (black locust), has garnered significant interest within the scientific community. Its diverse pharmacological properties, including anti-inflammatory, antioxidant, and anti-cancer activities, are subjects of ongoing research. The therapeutic potential of Acacetin is largely attributed to its ability to modulate key intracellular signaling pathways. This document provides detailed application notes and protocols for the proper dissolution of Acacetin for use in laboratory experiments, ensuring reliable and reproducible results.

## Data Presentation: Acacetin Solubility

Acacetin is a lipophilic compound with poor solubility in aqueous solutions. Its solubility is significantly enhanced in organic solvents. The following table summarizes the solubility of Acacetin in common laboratory solvents.

Solvent/Vehicle	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	~15 mg/mL	
Dimethylformamide (DMF)	~15 mg/mL	
1:2 solution of DMSO:PBS (pH 7.2)	~0.33 mg/mL	
Water	≤119 ng/mL	
pH 7.4 Buffer	≤119 ng/mL	
Simulated Gastric Fluid (SGF)	≤119 ng/mL	
Simulated Intestinal Fluid (SIF)	≤119 ng/mL	
Methanol	Very Slightly Soluble (with heating)	

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration Acacetin Stock Solution

This protocol describes the preparation of a concentrated stock solution of Acacetin, which can be stored for future use.

Materials:

- Acacetin powder
- 100% Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Weigh the desired amount of Acacetin powder in
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